

An In-depth Technical Guide to the Molecular Structure of Ethyl 2-cyclobutylideneacetate

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Compound of Interest

Compound Name: Ethyl 2-cyclobutylideneacetate

Cat. No.: B1317099

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This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Ethyl 2-cyclobutylideneacetate**, geared towards researchers, scientists, and professionals in drug development.

Molecular Structure and Identifiers

Ethyl 2-cyclobutylideneacetate is an unsaturated ester with a cyclobutylidene ring attached to an ethyl acetate group. Its chemical structure and key identifiers are summarized below.

Identifier	Value
Molecular Formula	C ₈ H ₁₂ O ₂
SMILES	CCOC(=O)C=C1CCC1
InChI	InChI=1S/C8H12O2/c1-2-10-8(9)6-7-4-3-5-7/h6H,2-5H2,1H3
InChIKey	FGCGWHVDPBOFJE-UHFFFAOYSA-N
IUPAC Name	ethyl 2-cyclobutylideneacetate
CAS Number	27741-65-7

Molecular Structure Diagram:

Caption: 2D structure of **Ethyl 2-cyclobutylideneacetate**.

Physicochemical Properties

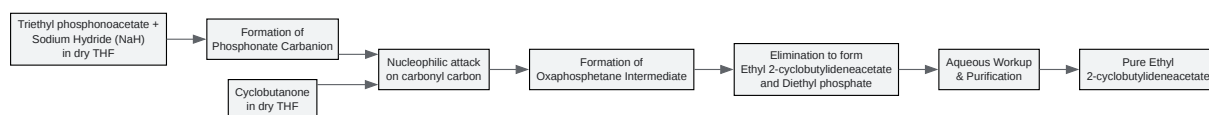
A summary of the key physicochemical properties of **Ethyl 2-cyclobutylideneacetate** is provided in the table below.

Property	Value	Reference
Molecular Weight	140.18 g/mol	[1]
Boiling Point	128-130 °C at 2 Torr	[1]
Density (Predicted)	1.124 ± 0.06 g/cm ³	[1]

Synthesis Protocol: Horner-Wadsworth-Emmons Reaction

A common and efficient method for the synthesis of α,β -unsaturated esters like **Ethyl 2-cyclobutylideneacetate** is the Horner-Wadsworth-Emmons (HWE) reaction.[2][3] This reaction involves the condensation of a phosphonate-stabilized carbanion with an aldehyde or ketone. For the synthesis of **Ethyl 2-cyclobutylideneacetate**, the reactants would be cyclobutanone and triethyl phosphonoacetate.

Experimental Workflow:



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References

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- 2. Horner–Wadsworth–Emmons reaction - Wikipedia [en.wikipedia.org]
- 3. organicchemistrydata.org [organicchemistrydata.org]
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